

Personal protective equipment for handling 4-Aminobenzoic Acid-d4

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Compound of Interest

Compound Name: 4-Aminobenzoic Acid-d4

Cat. No.: B564768

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Essential Safety and Handling Guide for 4-Aminobenzoic Acid-d4

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Aminobenzoic Acid-d4** (CAS No. 350820-01-8). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment. The information is compiled from safety data sheets and general chemical safety guidelines.

Hazard Identification and GHS Classification

4-Aminobenzoic Acid-d4 is classified as a hazardous substance. The primary risks associated with this compound are:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Skin Sensitization (Category 1): May cause an allergic skin reaction.[2][3]
- Chronic Aquatic Toxicity (Category 4): May cause long-lasting harmful effects to aquatic life.
[2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure. The following table summarizes the recommended PPE for various laboratory operations involving **4-Aminobenzoic Acid-d4**.

Operation	Engineering Controls	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Weighing and Aliquoting (Solid)	Chemical fume hood or ventilated balance enclosure	Nitrile or neoprene gloves (double-gloving recommended)	Safety glasses with side shields or chemical splash goggles	N95/FFP2 respirator or higher, depending on the quantity and potential for dust generation ^[4]	Fully fastened lab coat
Solution Preparation	Chemical fume hood	Nitrile or neoprene gloves	Chemical splash goggles or a face shield	As needed, based on vapor pressure and concentration	Lab coat
Handling and Transfers	Well-ventilated area or chemical fume hood	Nitrile or neoprene gloves	Safety glasses with side shields or chemical splash goggles	Not generally required if handled in a fume hood	Lab coat
Spill Cleanup	Evacuate and ventilate the area	Chemical-resistant gloves (e.g., nitrile, neoprene)	Chemical splash goggles and a face shield	Air-purifying respirator with appropriate cartridges or self-contained breathing apparatus (SCBA) for large spills	Chemical-resistant suit or coveralls ^[5]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Pre-Handling:

- Before handling, ensure that an eyewash station and safety shower are readily accessible.[\[4\]](#)
- Read and understand the Safety Data Sheet (SDS).
- Ensure the work area, particularly the chemical fume hood, is clean and uncluttered.
- Assemble all necessary equipment and reagents before starting work.

2. Donning PPE:

- Lab Coat: Put on a clean, properly fitting lab coat and fasten it completely.
- Respirator (if required): Perform a seal check to ensure a proper fit.
- Eye Protection: Put on safety glasses with side shields or chemical splash goggles.
- Gloves: Don the first pair of gloves, ensuring they cover the cuffs of the lab coat. If double-gloving, put the second pair on over the first.

3. Handling the Compound:

- Conduct all operations that may generate dust or aerosols within a certified chemical fume hood.[\[2\]](#)[\[4\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

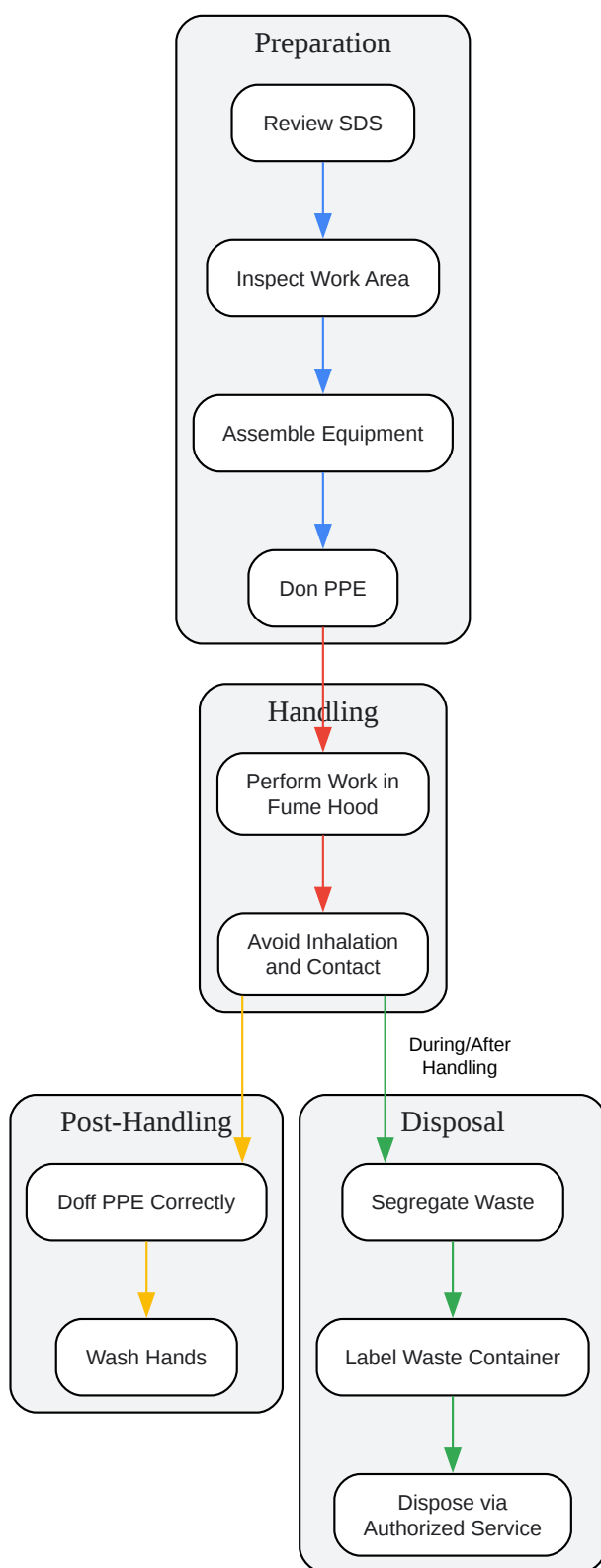
4. Doffing PPE:

- **Gloves:** Remove the outer pair of gloves first (if double-gloving), followed by the inner pair, using a technique that avoids touching the outside of the gloves with bare hands.
- **Lab Coat:** Remove the lab coat by rolling it inside out, without touching the exterior.
- **Eye Protection:** Remove eye protection from the back.
- **Respirator (if used):** Remove the respirator from the back.
- **Hand Hygiene:** Wash hands thoroughly with soap and water.

Disposal Plan

- **Waste Collection:** Dispose of **4-Aminobenzoic Acid-d4** and any contaminated materials in a designated, labeled hazardous waste container.[\[6\]](#)[\[7\]](#)
- **Container Disposal:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The empty container can then be disposed of according to institutional guidelines.
- **Environmental Precautions:** Do not allow the product to enter drains or waterways.[\[2\]](#)[\[4\]](#)
Avoid release to the environment.[\[2\]](#)[\[6\]](#)
- **Regulatory Compliance:** All waste disposal must be in accordance with local, regional, and national regulations.[\[6\]](#)

Workflow for Safe Handling and Disposal



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